

Technical Guide: Physicochemical Properties of 2-Ethoxycyclohex-2-en-1-one

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Compound of Interest

Compound Name: **2-Ethoxycyclohex-2-en-1-one**

Cat. No.: **B1360216**

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For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for the chemical compound **2-Ethoxycyclohex-2-en-1-one**. The information is presented to support research and development activities where precise molecular characteristics are essential.

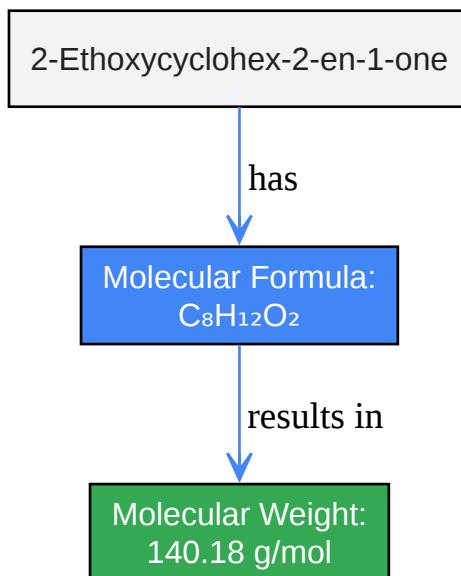
Molecular Data Summary

The fundamental molecular properties of **2-Ethoxycyclohex-2-en-1-one** have been determined and are summarized below. This data is critical for stoichiometric calculations, analytical method development, and interpretation of experimental results.

Property	Value
Molecular Formula	C ₈ H ₁₂ O ₂ [1] [2] [3] [4]
Molecular Weight	140.18 g/mol [3] [4] [5]
or, more precisely	
140.1797 g/mol [1] [2]	

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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Caption: Relationship between compound name, formula, and molecular weight.

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References

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-Ethoxycyclohex-2-en-1-one]. BenchChem, [2025]. [Online PDF]. Available at:

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